

Improving Trinexapac-ethyl rainfastness for reliable field application

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Technical Support Center: Trinexapac-ethyl Rainfastness

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the rainfastness of **trinexapac**-ethyl for reliable field application. The following information, presented in a question-and-answer format, addresses common issues and provides detailed experimental protocols and data to support your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended rain-free period after applying trinexapac-ethyl?

Under normal conditions, **trinexapac**-ethyl is considered rainfast after one hour of application. However, the addition of specific adjuvants can significantly shorten this period.

Q2: How can adjuvants improve the rainfastness of **trinexapac**-ethyl?

Adjuvants can enhance the absorption of **trinexapac**-ethyl into the plant tissue, making it less susceptible to being washed off by rainfall. Studies have shown that organosilicone surfactants and ammonium sulfate are particularly effective in improving rainfastness.[1][2][3]

Q3: What specific adjuvants have been shown to be effective, and what is the impact on the rain-free period?

Troubleshooting & Optimization





Research on perennial ryegrass demonstrated that the addition of the organosilicone surfactant Sylgard 309 can make **trinexapac**-ethyl rainfast within 15 minutes of application. Ammonium sulfate has also been shown to improve efficacy, especially when dealing with hard water.

Q4: How does water quality, specifically water hardness, affect the efficacy of **trinexapac**-ethyl?

Hard water containing high levels of calcium and magnesium salts can negatively impact the effectiveness of **trinexapac**-ethyl. The addition of ammonium sulfate to the tank mix can counteract these negative effects.

Q5: What is the mechanism of action for trinexapac-ethyl?

Trinexapac-ethyl is a plant growth regulator that works by inhibiting the biosynthesis of gibberellins, which are hormones responsible for cell elongation.[4][5] This results in shorter, more compact plant growth.[4]

Troubleshooting Guide

Issue 1: Unexpected rainfall occurred shortly after **trinexapac**-ethyl application. How can I assess its efficacy?

- Visual Inspection: Monitor the treated plants for the expected growth regulation effects, such as reduced stem elongation and a more compact structure, compared to an untreated control area.[4]
- Clipping Yield: For turfgrass applications, measure and compare the clipping yield from the treated area with an untreated area. A significant reduction in clippings indicates that the application was effective.
- Re-application: If a significant rainfall event occurred immediately after application without an
 appropriate adjuvant, re-application may be necessary. The decision to re-apply should be
 based on the level of growth regulation observed.

Issue 2: Inconsistent results are observed with **trinexapac**-ethyl applications despite following label recommendations.



- Water Quality: Test the hardness of the water used for the spray solution. If the water is hard, consider adding ammonium sulfate to the tank mix.
- Adjuvant Selection: Ensure the chosen adjuvant is compatible with trinexapac-ethyl and suitable for the target plant species. Organosilicone surfactants have been shown to be effective in enhancing absorption.
- Weather Conditions: The activity of trinexapac-ethyl can be influenced by weather conditions such as temperature and rainfall.[6] Applications should be timed to allow for adequate absorption before rainfall.

Data Presentation

Table 1: Effect of Adjuvants on Trinexapac-ethyl Rainfastness on Perennial Ryegrass

Treatment	Rainfall Timing (minutes after application)	Efficacy (relative to no rainfall)
Trinexapac-ethyl alone	60	Rainfast
Trinexapac-ethyl + Sylgard 309 (0.5% v/v)	15	Rainfast
Trinexapac-ethyl + Ammonium Sulfate (0.5% w/v)	Not specified	Improved efficacy
Trinexapac-ethyl + Sylgard 309 + Ammonium Sulfate	15	Rainfast

Source: Adapted from research on perennial ryegrass where a simulated rainfall event of 0.5 inches was applied.

Experimental Protocols

Protocol 1: Evaluating the Rainfastness of **Trinexapac**-ethyl with Adjuvants on Turfgrass

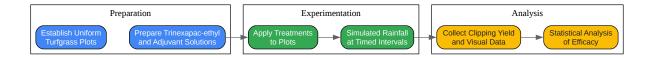
This protocol outlines a typical experiment to assess the impact of adjuvants on the rainfastness of **trinexapac**-ethyl.

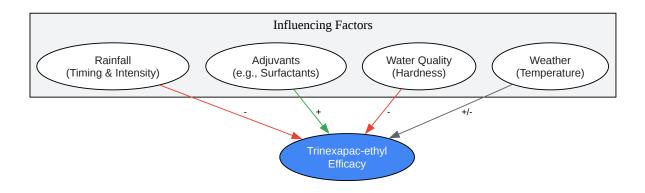


- Plot Establishment: Establish uniform plots of a target turfgrass species (e.g., perennial ryegrass).
- Treatment Preparation: Prepare spray solutions of trinexapac-ethyl at a standard rate (e.g., 0.5 oz./M) with and without the selected adjuvants (e.g., Sylgard 309 at 0.5% v/v, ammonium sulfate at 0.5% w/v). Include a control group with no trinexapac-ethyl application.
- Application: Apply the treatments uniformly to the designated plots.
- Simulated Rainfall: At specified time intervals after application (e.g., 0, 15, 30, and 60 minutes), apply a simulated rainfall of a set intensity and duration (e.g., 0.5 inches).
- Data Collection:
 - Measure turfgrass height or collect and weigh clippings at regular intervals (e.g., weekly)
 for a set period (e.g., four weeks) to determine the growth regulation effect.
 - Visually assess turf quality and color.
- Data Analysis: Statistically analyze the data to compare the efficacy of the different treatments at various rainfall timings.

Visualizations







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